

# Allcorr's resistance to general and localized corrosion.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Allcorr

Cat. No.: B1166216

[Get Quote](#)

An In-depth Technical Guide to the Corrosion Resistance of High-Chromium, Nickel-Based Alloys, Featuring **Allcorr** (UNS N06610)

Disclaimer: Publicly available quantitative corrosion data for **Allcorr** (UNS N06610) is limited. To fulfill the requirements of this technical guide for detailed data presentation, this document will use publicly available data for a comparable high-performance, corrosion-resistant nickel-chromium-molybdenum alloy, Alloy 59 (UNS N06059), as a representative example. This data is intended to be illustrative of the performance expected from this class of materials. All mentions of specific quantitative data and the corresponding tables pertain to Alloy 59.

## Introduction to Allcorr (UNS N06610)

**Allcorr** (UNS N06610) is a fully austenitic, non-age-hardenable, nickel-base alloy engineered to provide exceptional resistance in a wide array of highly corrosive environments.<sup>[1]</sup> Its composition, which includes approximately 31% chromium, 11% molybdenum, and 2% tungsten, distinguishes it from many other nickel alloys.<sup>[1]</sup> The significantly high chromium content imparts excellent resistance in highly oxidizing environments, while the molybdenum and tungsten enhance its durability in high-chloride and low-pH (acidic) conditions.<sup>[1]</sup>

Developed for demanding applications, including the "sour" oil and gas industry, **Allcorr's** combination of superior corrosion resistance, high strength, and good ductility makes it a candidate material for various applications in chemical processing, pollution control, and other industrial sectors where reliability under severe conditions is paramount.<sup>[1]</sup> Independent laboratory testing has reportedly shown **Allcorr** to have superior corrosion resistance in

numerous environments—including pure acids, mixed acids, and salt solutions—when compared to other common nickel alloys such as C-276 and 625.<sup>[1]</sup>

## General and Localized Corrosion Resistance

The performance of nickel-chromium-molybdenum alloys is defined by their resilience to both uniform (general) corrosion and localized attack, such as pitting and crevice corrosion. The high nickel content provides a stable austenitic matrix, while chromium is essential for forming a protective passive oxide layer. Molybdenum significantly enhances resistance to localized corrosion in chloride-containing environments.

## General Corrosion Data (Illustrative: Alloy 59, UNS N06059)

The following tables summarize the general corrosion resistance of Alloy 59 in various aggressive media. Corrosion rates are typically measured in millimeters per year (mm/a) or mils per year (mpy).

Table 1: Corrosion Resistance in Hydrochloric Acid

| Concentration (%) | Temperature (°C) | Corrosion Rate (mm/a) |
|-------------------|------------------|-----------------------|
| 10                | 75               | < 0.1                 |
| 20                | 75               | < 0.1                 |

| 40 | 40 | < 0.1 |

Data sourced from publicly available datasheets for Alloy 59 (UNS N06059).<sup>[2]</sup>

Table 2: Corrosion Resistance in Sulfuric Acid

| Concentration (%) | Temperature (°C) | Corrosion Rate (mm/a) |
|-------------------|------------------|-----------------------|
| <b>10</b>         | <b>Boiling</b>   | <b>&lt; 0.1</b>       |
| 50                | 120              | < 0.1                 |
| 96                | 95               | < 0.1                 |

| 93-98 | 80 | 0.03 - 0.05 |

Data sourced from publicly available datasheets for Alloy 59 (UNS N06059).[2]

Table 3: Corrosion Resistance in Other Acidic Environments

| Acid Environment       | Temperature (°C) | Corrosion Rate (mm/a) |
|------------------------|------------------|-----------------------|
| <b>65% Nitric Acid</b> | <b>Boiling</b>   | <b>&lt; 0.1</b>       |
| 85% Phosphoric Acid    | 120              | < 0.1                 |
| Acetic Acid            | Boiling          | < 0.1                 |

| Formic Acid | Boiling | < 0.1 |

Data sourced from publicly available datasheets for Alloy 59 (UNS N06059) and other high-performance nickel alloys.

## Localized Corrosion Resistance (Illustrative: Alloy 59, UNS N06059)

Localized corrosion is a primary concern for materials in chloride-rich environments. Critical Pitting Temperature (CPT) and Critical Crevice Temperature (CCT) are standard metrics used to evaluate an alloy's resistance, determined using tests like ASTM G48.

Table 4: Pitting and Crevice Corrosion Resistance

| Test Method              | Test Solution                 | Result   |
|--------------------------|-------------------------------|----------|
| ASTM G48, Method C (CPT) | 6% FeCl <sub>3</sub> + 1% HCl | > 100 °C |

| ASTM G48, Method D (CCT) | 6% FeCl<sub>3</sub> + 1% HCl | 85 °C |

Data sourced from publicly available datasheets for Alloy 59 (UNS N06059).[2]

## Experimental Protocols

The evaluation of corrosion resistance for alloys like **Allcorr** and Alloy 59 relies on standardized testing procedures established by organizations such as ASTM International. These protocols ensure that data is reproducible and comparable across different materials and laboratories.

### Mass Loss Immersion Testing (ASTM G1/G31)

This fundamental method is used to determine the average general corrosion rate.

- Specimen Preparation: Test coupons of a known surface area are cleaned, degreased, and weighed to a high precision.
- Exposure: The coupons are fully immersed in the specified corrosive solution for a predetermined duration and at a constant temperature.
- Cleaning: After exposure, the specimens are removed, and corrosion products are cleaned off using chemical or mechanical means that minimize the removal of the base metal.
- Evaluation: The coupons are reweighed, and the mass loss is used to calculate the corrosion rate using the following formula: Corrosion Rate (mm/year) =  $(K \times W) / (A \times T \times D)$  Where:
  - K = constant ( $8.76 \times 10^4$ )
  - W = mass loss in grams
  - A = surface area in cm<sup>2</sup>

- $T$  = exposure time in hours
- $D$  = density in  $\text{g/cm}^3$

## Pitting and Crevice Corrosion Testing (ASTM G48)

This practice is used to determine the resistance of stainless steels and related alloys to localized corrosion.

- Method C (Critical Pitting Temperature - CPT):
  - Test specimens are immersed in a 6% ferric chloride ( $\text{FeCl}_3$ ) + 1% HCl solution.
  - The solution temperature is increased in increments (e.g.,  $5^\circ\text{C}$ ) and held for a 24-hour or 72-hour period at each step.
  - After each period, the specimen is inspected for pitting.
  - The CPT is the lowest temperature at which pitting is observed.
- Method D (Critical Crevice Temperature - CCT):
  - A crevice-forming device (e.g., a TFE-fluorocarbon block with washers) is attached to the specimen.
  - The assembly is then exposed to the same ferric chloride solution and temperature-stepping procedure as the CPT test.
  - The CCT is the lowest temperature at which crevice corrosion is observed under the crevice former.

## Electrochemical Corrosion Testing (ASTM G5/G61)

Electrochemical tests provide rapid insights into corrosion mechanisms.

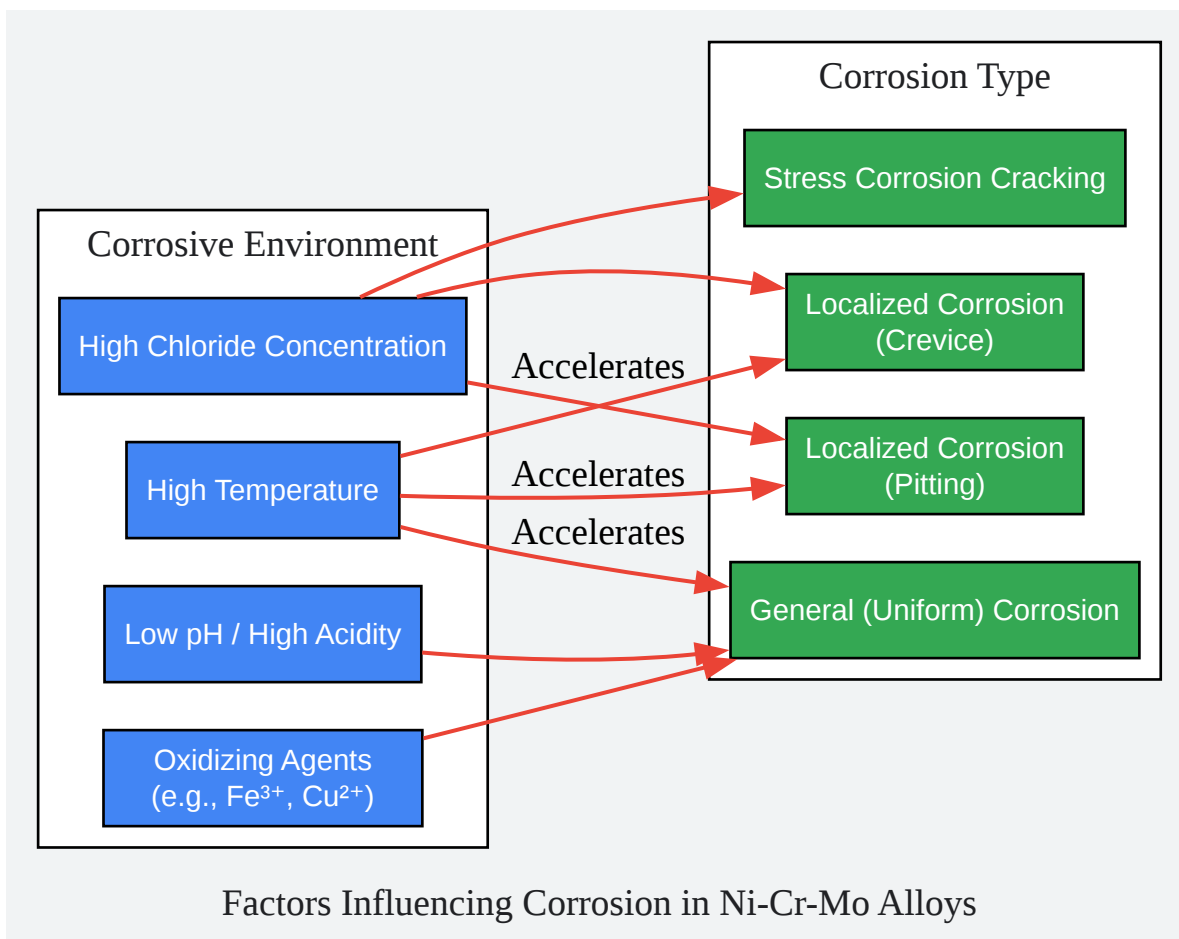
- Potentiodynamic Polarization: This technique measures the current response of a material to a controlled change in its electrical potential within a corrosive solution. It can be used to

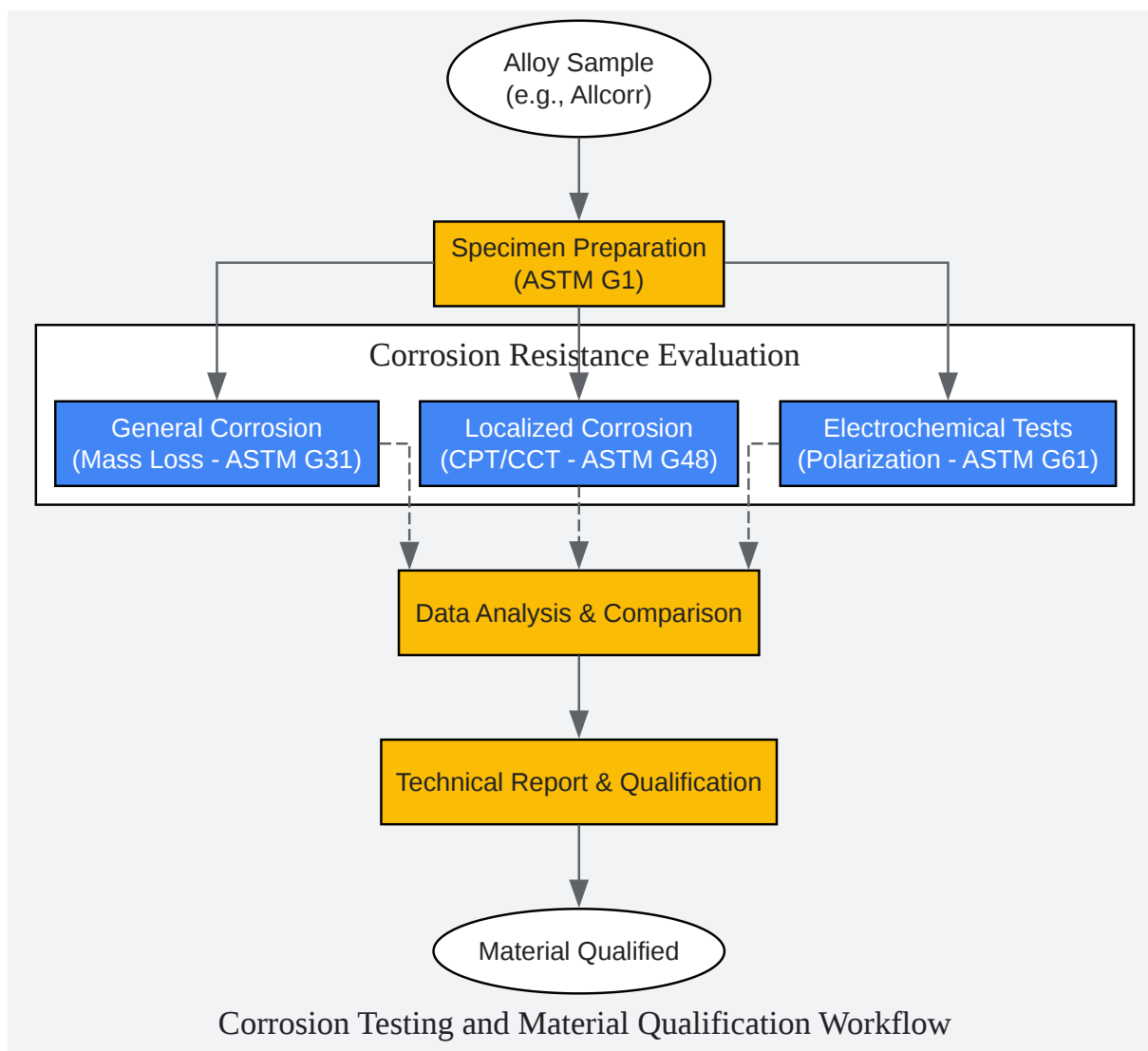
determine the corrosion potential ( $E_{corr}$ ), corrosion current ( $i_{corr}$ ), and pitting potential ( $E_{pit}$ ). A higher  $E_{pit}$  indicates greater resistance to pitting initiation.

## Visualizations

### Logical Flow of Corrosion Analysis

The following diagram illustrates the logical relationship between environmental factors and the types of corrosion they influence in high-performance nickel alloys.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [quest4alloys.com](http://quest4alloys.com) [[quest4alloys.com](http://quest4alloys.com)]



- 2. kaysuns.com [kaysuns.com]
- To cite this document: BenchChem. [Allcorr's resistance to general and localized corrosion.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166216#allcorr-s-resistance-to-general-and-localized-corrosion]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)